

discovery and history of Benzyl 4-acetyl-2-methylbenzoate

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Compound of Interest

Compound Name: Benzyl 4-acetyl-2-methylbenzoate

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Benzyl 4-acetyl-2-methylbenzoate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Benzyl 4-acetyl-2-methylbenzoate is a chemical compound with the CAS number 2270905-72-9.^[1] While its direct discovery and detailed historical timeline are not extensively documented in publicly available literature, its significance primarily lies in its role as a chemical intermediate. This technical guide provides a comprehensive overview of its synthesis, chemical properties, and potential applications derived from the analysis of its precursor, 4-acetyl-2-methylbenzoic acid, and related benzoate compounds.

Introduction

Benzyl 4-acetyl-2-methylbenzoate belongs to the benzoate ester class of organic compounds. Its molecular structure, characterized by a benzyl group ester-linked to a 4-acetyl-2-methylbenzoic acid moiety, suggests its utility in organic synthesis. The presence of both an acetyl and a methyl group on the benzene ring of the benzoic acid portion influences its electronic properties and reactivity. This document aims to consolidate the available technical information on this compound, with a focus on its synthesis and physicochemical properties.

Physicochemical Properties

A summary of the key physicochemical properties of **Benzyl 4-acetyl-2-methylbenzoate** is presented in Table 1. This data is crucial for its handling, characterization, and application in experimental settings.

Property	Value	Reference
CAS Number	2270905-72-9	[1]
Molecular Formula	C17H16O3	[1]
Molecular Weight	268.3 g/mol	[1]
Purity	95%	[1]

Synthesis and Experimental Protocols

The synthesis of **Benzyl 4-acetyl-2-methylbenzoate** can be logically inferred to proceed via the esterification of its parent carboxylic acid, 4-acetyl-2-methylbenzoic acid, with benzyl alcohol. While a specific protocol for the benzyl ester is not detailed in the provided search results, a general methodology can be constructed based on standard esterification procedures and the synthesis of a related methyl ester.

Synthesis of the Precursor: 4-acetyl-2-methylbenzoic acid

The primary precursor, 4-acetyl-2-methylbenzoic acid (CAS 55860-35-0), is a well-documented organic intermediate.[2][3] Several synthetic routes for its preparation have been reported:

- From 4-bromo-2-methylbenzoic acid: A high-yield synthesis involves the reaction of 4-bromo-2-methylbenzoic acid with n-butyl vinyl ether in the presence of a palladium acetate catalyst. This method reports a yield of 95% after refluxing for 5 hours at 80°C.[2][4]
- From 3-methyl-4-cyanoacetophenone: This method involves the hydrolysis of 3-methyl-4-cyanoacetophenone using trifluoroacetic acid at 60°C for 12 hours, resulting in an 84% yield of 4-acetyl-2-methylbenzoic acid.[2]

- From o-methylaniline: A multi-step process starting from o-methylaniline involves bromination, cyanation, and subsequent hydrolysis to yield the desired product.[5]

Proposed Esterification of 4-acetyl-2-methylbenzoic acid to Benzyl 4-acetyl-2-methylbenzoate

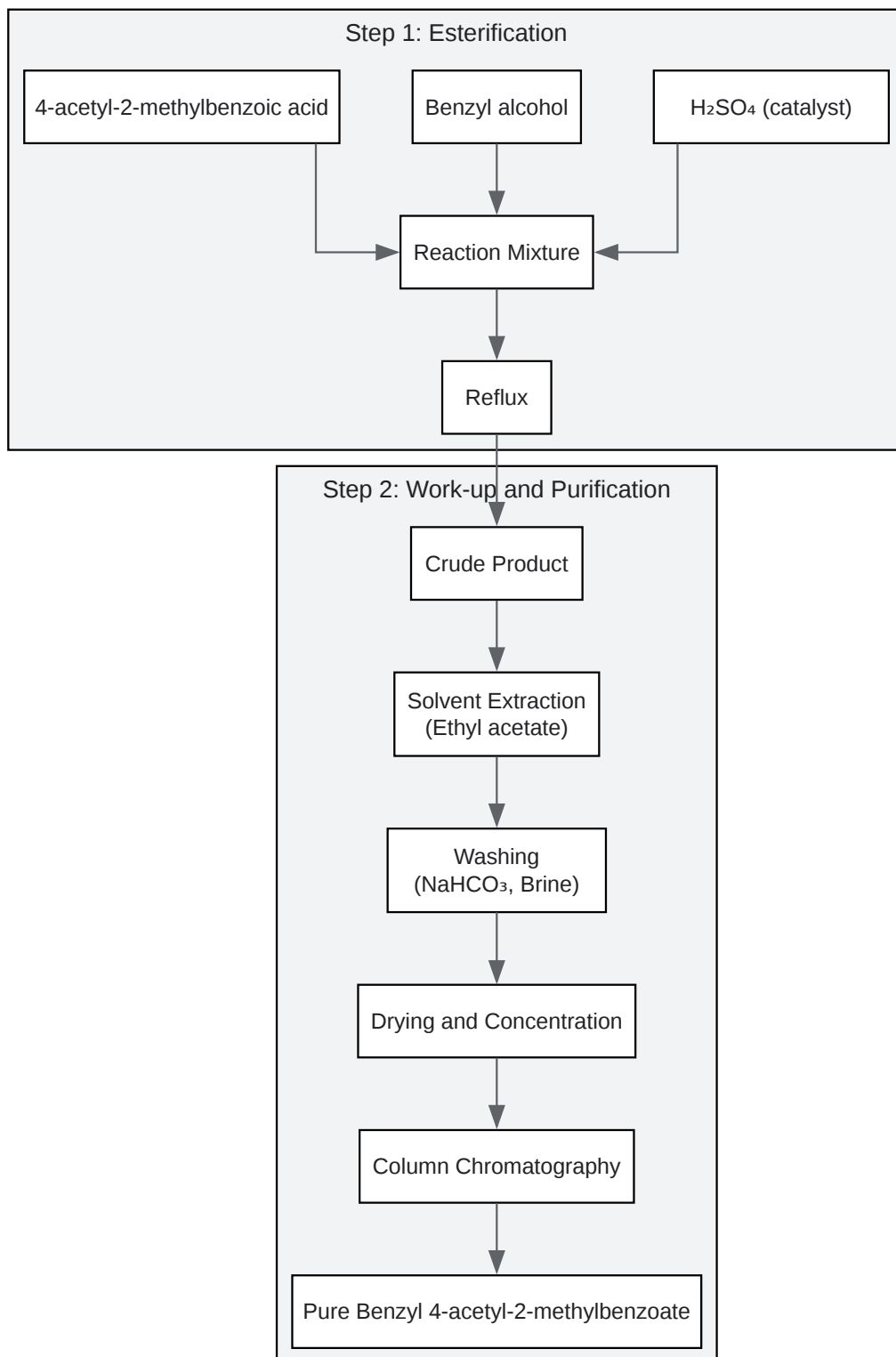
A plausible method for the synthesis of the title compound involves the Fischer-Speier esterification of 4-acetyl-2-methylbenzoic acid with benzyl alcohol in the presence of a strong acid catalyst, such as sulfuric acid.

Experimental Protocol (Hypothetical):

- To a solution of 4-acetyl-2-methylbenzoic acid (1 equivalent) in an excess of benzyl alcohol (acting as both reactant and solvent), a catalytic amount of concentrated sulfuric acid (e.g., 0.1 equivalents) is added.
- The reaction mixture is heated to reflux for several hours.
- The progress of the reaction is monitored by thin-layer chromatography (TLC).
- Upon completion, the excess benzyl alcohol is removed under reduced pressure.
- The residue is dissolved in an organic solvent (e.g., ethyl acetate) and washed with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a brine wash.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated in vacuo to yield the crude **Benzyl 4-acetyl-2-methylbenzoate**.
- Purification can be achieved by column chromatography on silica gel.

This proposed synthesis is illustrated in the workflow diagram below.

Synthesis of Benzyl 4-acetyl-2-methylbenzoate

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Caption: Proposed workflow for the synthesis of **Benzyl 4-acetyl-2-methylbenzoate**.

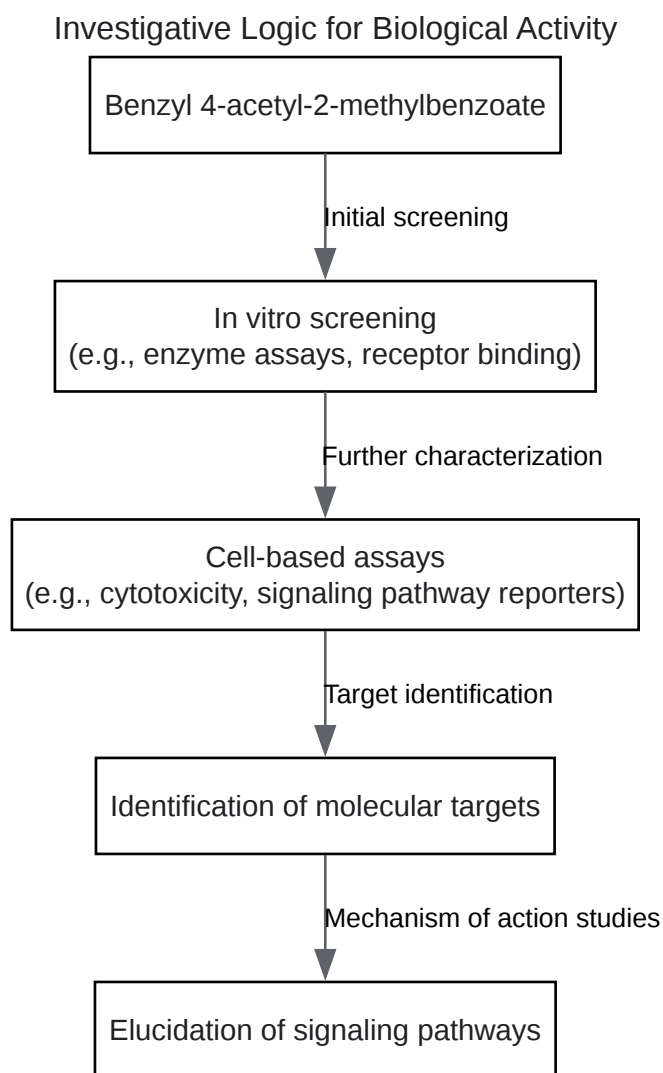
Spectroscopic Data

While a dedicated spectrum for **Benzyl 4-acetyl-2-methylbenzoate** is not readily available, the expected spectroscopic features can be inferred from its structure and data for similar compounds. For instance, the ^1H NMR spectrum of the related methyl ester, methyl 4-acetyl-2-methylbenzoate, has been reported as: ^1H NMR (400 MHz, CDCl_3) δ 7.81-7.94 (m, 3H), 3.89 (s, 3H), 2.62 (s, 3H), 2.60 (s, 3H).[5] For **Benzyl 4-acetyl-2-methylbenzoate**, one would additionally expect to see signals corresponding to the benzyl group protons.

Biological Activity and Signaling Pathways

There is currently no specific information in the scientific literature detailing the biological activity or mechanism of action of **Benzyl 4-acetyl-2-methylbenzoate**. However, related compounds offer some insights into potential areas of investigation. For example, benzyl benzoate has been studied for its insecticidal and repellent properties, with research indicating it may act on the nervous system of insects.[6] Additionally, various benzamide derivatives, which can be synthesized from the precursor acid, are known to possess a wide range of pharmacological activities.[7]

Given the lack of direct evidence, any discussion of signaling pathways would be purely speculative. The logical relationship for investigating the potential biological relevance of this compound is depicted below.



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Caption: Logical workflow for investigating the biological activity of **Benzyl 4-acetyl-2-methylbenzoate**.

Conclusion

Benzyl 4-acetyl-2-methylbenzoate is a chemical intermediate whose properties and synthesis are largely inferred from its constituent parts and related compounds. While its own discovery and history are not well-documented, the synthetic routes to its precursor, 4-acetyl-2-methylbenzoic acid, are established. Future research is required to fully characterize this compound, including its spectroscopic data and potential biological activities. The information

provided in this guide serves as a foundational resource for researchers interested in the synthesis and potential applications of this and similar benzoate esters.

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References

- 1. 4-Acetyl-2-methyl-benzoic acid benzyl ester Supplier in Mumbai, 4-Acetyl-2-methyl-benzoic acid benzyl ester Trader, Maharashtra [chemicalmanufacturers.in]
- 2. 4-acetyl-2-methylbenzoic acid synthesis - chemicalbook [chemicalbook.com]
- 3. 4-acetyl-2-methylbenzoic acid | 55860-35-0 [chemicalbook.com]
- 4. 4-Acetyl-2-methylbenzoic acid | 55860-35-0 | Benchchem [benchchem.com]
- 5. CN115477577B - New method for preparing 2-methyl-4-acetyl benzoic acid and derivatives thereof - Google Patents [patents.google.com]
- 6. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 7. 4-Acetyl-2-methylbenzamide | 1095275-06-1 | Benchchem [benchchem.com]
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